

Application Notes and Protocols for Metaflumizone in Veterinary Flea and Tick Control

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metaflumizone

Cat. No.: B3430643

[Get Quote](#)

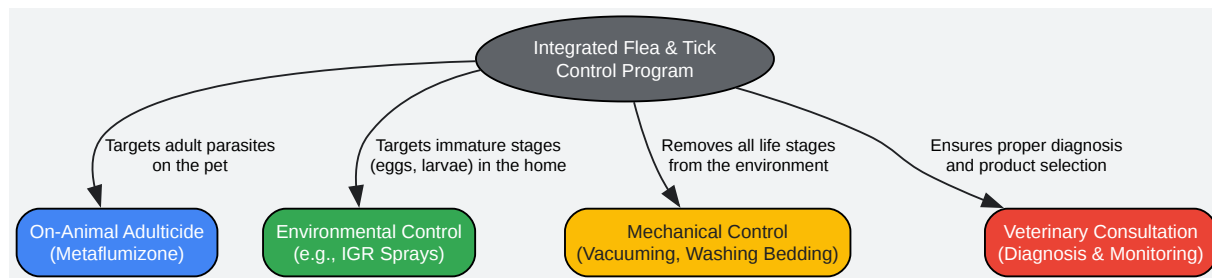
For Researchers, Scientists, and Drug Development Professionals

Introduction

Metaflumizone is a semicarbazone insecticide developed for the control of ectoparasites in veterinary medicine. It possesses a unique mode of action, targeting the voltage-gated sodium channels of insects, which differentiates it from many other insecticide classes.[1][2] This document provides detailed application notes, efficacy data, and experimental protocols relevant to the use of **metaflumizone** for flea and tick control in felines and canines. Although products containing **metaflumizone** (e.g., ProMeris®) were introduced for cats and dogs, they were later voluntarily withdrawn from the market by the manufacturer.[3] The data herein is based on the available scientific literature from its period of use and development.

Mechanism of Action

Metaflumizone exerts its insecticidal effect by blocking voltage-gated sodium channels in the nerve cells of target parasites.[3][4] It specifically binds to the sodium channels, preferably when they are in the slow-inactivated, non-conducting state.[1][5] This blockage prevents the influx of sodium ions, which is essential for the propagation of action potentials. The result is a flaccid paralysis and subsequent death of the insect.[4][6] This mechanism is distinct from other sodium channel-targeting insecticides like pyrethroids.[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Molecular Mechanism of Action and Selectivity of Sodium Channel Blocker Insecticides - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The Receptor Site and Mechanism of Action of Sodium Channel Blocker Insecticides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. parasitipedia.net [parasitipedia.net]
- 4. Mechanism of action of sodium channel blocker insecticides (SCBIs) on insect sodium channels - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Role of the Local Anesthetic Receptor in the State-Dependent Inhibition of Voltage-Gated Sodium Channels by the Insecticide Metaflumizone - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Metaflumizone in Veterinary Flea and Tick Control]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3430643#application-of-metaflumizone-in-veterinary-medicine-for-flea-and-tick-control]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com